

# Experimental Protocols for DMSO Solubility Assessment

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## Compound Focus: Ayanin

CAS No.: 572-32-7

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The following table summarizes standardized experimental methods used by research and screening laboratories to determine compound solubility in DMSO.

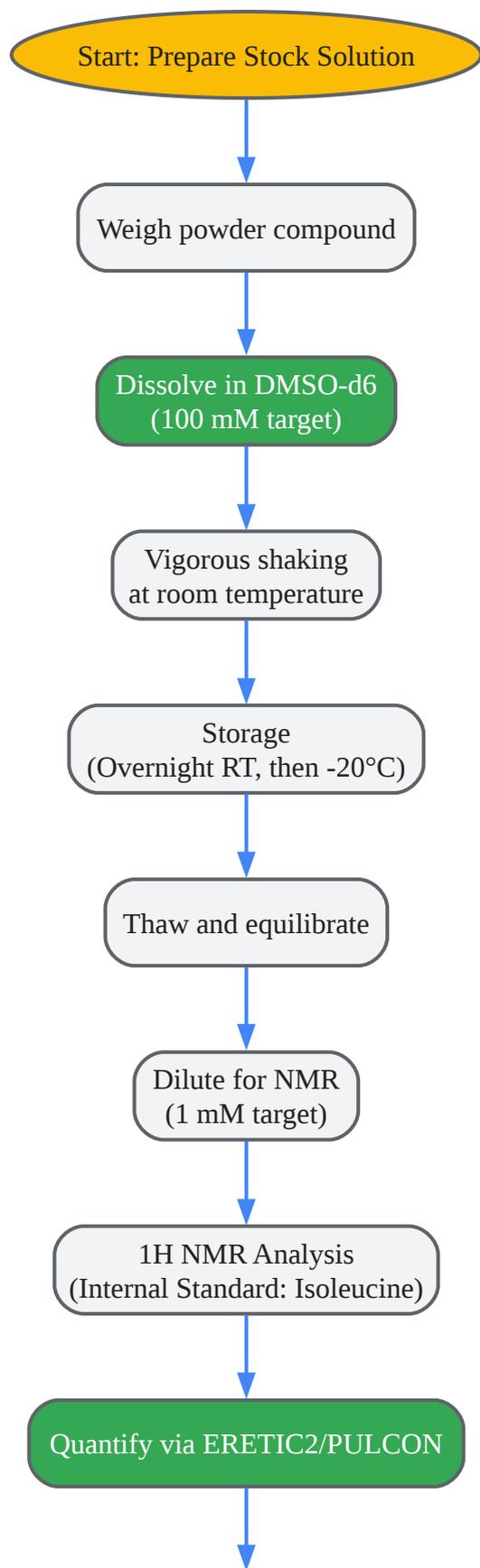
Method Type	Procedure Overview	Measurement & Classification	Key Points
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| **Visual Inspection (Kinetic)** [1] [2] | 1. Add DMSO to solid compound to make a theoretical solution (e.g., 10-100 mM). 2. Orbital shaking or multicycle pipetting at room temperature for ~30 min. 3. Visual inspection for turbidity or solid deposits. | Classified into solubility intervals (e.g.,  $\geq 200$  mM,  $< 200$  mM  $\geq 100$  mM, etc.) based on the highest concentration where solution remains clear. [2] | - Simple, high-throughput.

- Used for fragment library screening. [2] | | **NMR Quantification** [3] | 1. Prepare a stock solution in DMSO (e.g., 100 mM).
- After storage, dilute to a target concentration (e.g., 1 mM).
- Use  $^1\text{H}$  NMR with an internal standard (e.g., isoleucine) and the ERETIC2/PULCON method for absolute quantification. | Directly measures concentration in  $\mu\text{M}$ . A threshold (e.g., 1000  $\mu\text{M}$ ) classifies compounds as soluble or insoluble. [3] | - Highly accurate.
- Provides chemical structure conformity check. [3] | | **HPLC Quantification (Thermodynamic)** [2] | 1. Prepare compound solutions at varying concentrations in DMSO.

- Use High-Performance Liquid Chromatography (HPLC) for quantitative analysis. | Provides precise molar concentration measurements. [2] | - Rigorous and quantitative.
- Used for high-quality fragment subsets. [2] |

The workflow below visualizes the key stages of the NMR quantification method.



Classify Solubility  
(e.g., >1 mM = Soluble)

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*Experimental workflow for NMR-based DMSO solubility quantification [3]*

## Predictive Modeling for Solubility

When experimental data is unavailable, machine learning models can predict DMSO solubility. These models are trained on large datasets of chemical structures and their experimental solubility values. [1]

- **Model Types and Performance:** Studies have successfully used **Support Vector Machine (SVM)**, **Random Forest (RF)**, **C4.5 decision trees**, and **Associative Neural Networks (ASNN)**. [1] [3] For fragment-like compounds, an SVM model achieved a balanced accuracy of **0.78** in cross-validation. [3] On larger datasets, models have shown the ability to provide a **2 to 9-fold enrichment** in identifying soluble compounds among the most reliable predictions. [1]
- **Application to Ayanin:** To get a prediction for **Ayanin**, you could use the publicly available model on the **Laboratory of Chemoinformatics website** (<http://infochim.u-strasbg.fr/cgi-bin/predictor2.cgi>). [3] You will need to provide the molecular structure of **Ayanin** (quercetin-3,7,4'-O-trimethylether) in a suitable format.

## A Path Forward for Your Research

Given the lack of pre-existing data for **Ayanin**, here is a practical approach to obtain the required information:

- **Perform Experimental Measurement:** The **NMR-based method** is highly recommended for its accuracy and ability to verify compound integrity. You can follow the protocol summarized above and in the scientific literature. [3]
- **Utilize Predictive Models:** As a preliminary estimate, submit the structure of **Ayanin** to the online predictive model mentioned to get a solubility class prediction. [3]
- **Consult Commercial Vendors:** Companies like Life Chemicals specialize in solubility measurement and may offer contractual services to determine the value for **Ayanin**. [2]

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## References

1. Development of Dimethyl Sulfoxide Solubility Models Using 163 000 ... [ncbi.nlm.nih.gov]
2. Fragment Library with Experimental Solubility | Fragment Libraries | Life Chemicals [lifechemicals.com]
3. DMSO Solubility Assessment for Fragment-Based Screening [mdpi.com]

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